

Chemical structure and properties of KAT modulator-1

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Compound of Interest		
Compound Name:	KAT modulator-1	
Cat. No.:	B10857415	Get Quote

An In-depth Technical Guide to KAT Modulator-1

For Researchers, Scientists, and Drug Development Professionals

Abstract

KAT modulator-1 is a novel small molecule identified as a modulator of lysine acetyltransferases (KATs), specifically showing interaction with the p300 protein. This technical guide provides a comprehensive overview of the known chemical properties, biological activities, and proposed mechanisms of action of KAT modulator-1. The information compiled herein is intended to serve as a foundational resource for researchers engaged in epigenetics, drug discovery, and the development of therapeutics targeting KATs. While a definitive chemical structure is not publicly available, this document synthesizes the current understanding of KAT modulator-1's function and provides generalized experimental protocols for its characterization.

Chemical and Physical Properties

While a visual representation of the chemical structure for **KAT modulator-1** is not publicly available, key identifiers and properties have been reported.



Property	Value
Molecular Formula	C20H36O2
Molecular Weight	308.50 g/mol
CAS Number	1314006-43-3

Biological Activity and Mechanism of Action

KAT modulator-1 has been characterized as a modulator of lysine acetyltransferases with a distinct mechanism of action. It has been shown to interact with the full-length p300 protein, a crucial transcriptional co-activator with histone acetyltransferase (HAT) activity. Notably, **KAT modulator-1** does not appear to bind to the catalytic domain of p300, suggesting an allosteric mode of regulation or interaction with a non-catalytic domain.[1]

The functional consequences of this interaction have been observed through its inhibitory effects on histone acetylation.

In Vitro Inhibition of KAT3A

In enzymatic assays, **KAT modulator-1** has demonstrated inhibitory activity against recombinant KAT3A, which is part of the p300/CBP family.

Concentration	Inhibition of KAT3A
50 μΜ	79-83%

Cellular Histone Acetylation

Studies in the human monocytic cell line U937 have shown that **KAT modulator-1** can reduce histone H3 acetylation, indicating its cell permeability and activity in a cellular context.[1]

Concentration	Effect
15 μΜ	Reduction in H3 acetylation
30 μΜ	Reduction in H3 acetylation



Experimental Protocols

The following are generalized protocols for assays relevant to the characterization of **KAT modulator-1**, based on standard laboratory practices.

Histone Acetyltransferase (HAT) Inhibition Assay

This protocol describes a non-radioactive, colorimetric assay to determine the inhibitory activity of **KAT modulator-1** on HAT enzymes like p300/KAT3A.

Materials:

- Recombinant human p300 (or other KAT enzyme)
- · Histone H3 peptide substrate
- Acetyl-CoA
- HAT assay buffer
- NADH generating enzyme
- Developer solution
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a solution of **KAT modulator-1** at various concentrations.
- In a 96-well plate, add the HAT assay buffer, recombinant KAT enzyme, and the KAT modulator-1 solution or vehicle control.
- Pre-incubate the plate at 37°C for 10-15 minutes.
- Initiate the reaction by adding a mixture of the histone H3 peptide substrate and Acetyl-CoA to each well.



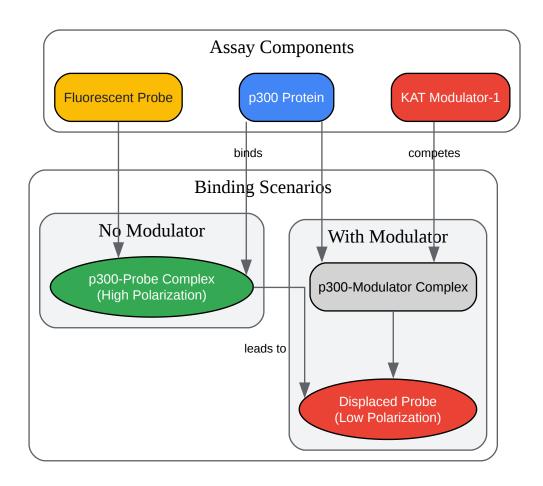




- Incubate the plate at 37°C for 1-2 hours.
- Add the NADH generating enzyme and developer solution to each well.
- Incubate at 37°C for 30-60 minutes, or until a stable color develops.
- Measure the absorbance at the appropriate wavelength (e.g., 440 nm) using a microplate reader.
- Calculate the percentage of inhibition by comparing the absorbance of the wells treated with KAT modulator-1 to the vehicle control wells.







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References



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